

Rapamycin Dialdehyde: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Rapamycin Dialdehyde*

CAS No.: *500733-49-3*

Cat. No.: *B1144831*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **rapamycin dialdehyde**, a key derivative of the macrocyclic lactone rapamycin. This document details its synthesis, purification, and analytical characterization, offering valuable information for researchers in drug discovery and development.

Physicochemical Properties and Specifications

Rapamycin dialdehyde is a derivative of rapamycin where the cyclohexyl moiety has been oxidatively cleaved to form two aldehyde groups. This modification alters the molecule's biological activity and physicochemical properties. A typical Certificate of Analysis for **rapamycin dialdehyde** includes the following specifications:

Parameter	Specification
Appearance	White to off-white solid
Molecular Formula	C ₅₁ H ₇₉ NO ₁₅
Molecular Weight	946.17 g/mol
CAS Number	500733-49-3
Purity (by HPLC)	≥95%
Identity (¹ H NMR)	Conforms to structure
Identity (Mass Spec)	Conforms to structure
Solubility	Soluble in DMSO, ethanol, and methanol
Storage	Store at -20°C

Synthesis and Purification

The synthesis of **rapamycin dialdehyde** from its parent compound, rapamycin, involves an oxidative cleavage of the vicinal diols on the cyclohexane ring. A general laboratory-scale protocol is outlined below.

Experimental Protocol: Synthesis of Rapamycin Dialdehyde

Materials:

- Rapamycin
- Osmium tetroxide (OsO₄) solution (catalytic amount)
- Sodium periodate (NaIO₄)
- Dioxane
- Water

- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Saturated aqueous sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution
- Brine
- Anhydrous magnesium sulfate (MgSO_4)
- Silica gel for column chromatography
- Hexanes
- Ethyl acetate

Procedure:

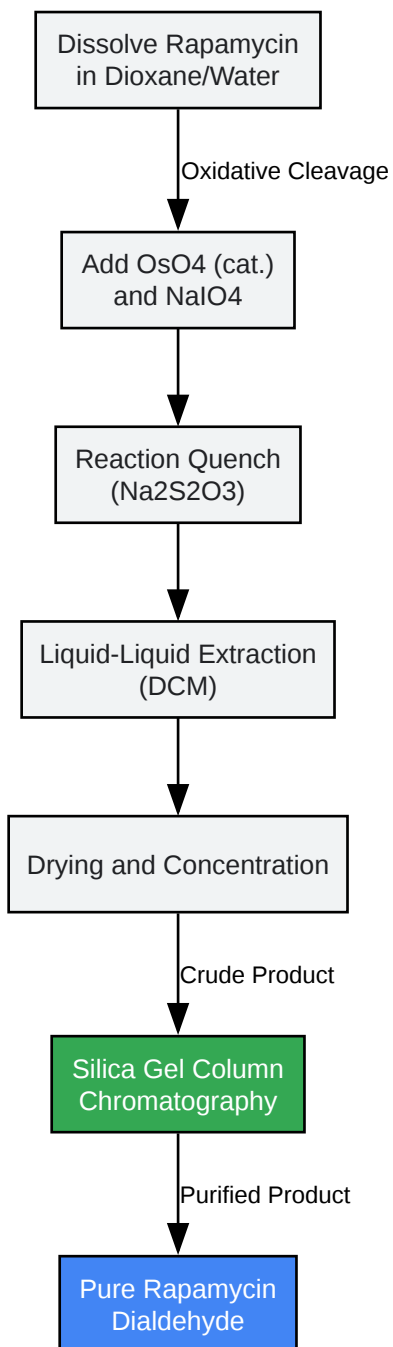
- Dissolve rapamycin in a mixture of dioxane and water (e.g., 3:1 v/v).
- Add a catalytic amount of OsO_4 solution to the reaction mixture.
- To the stirring solution, add sodium periodate in portions over 1-2 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- Upon completion, quench the reaction by adding saturated aqueous $\text{Na}_2\text{S}_2\text{O}_3$ solution.
- Extract the product with dichloromethane (3x).
- Combine the organic layers and wash with saturated aqueous NaHCO_3 solution, followed by brine.
- Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure to obtain the crude product.

Experimental Protocol: Purification by Column Chromatography

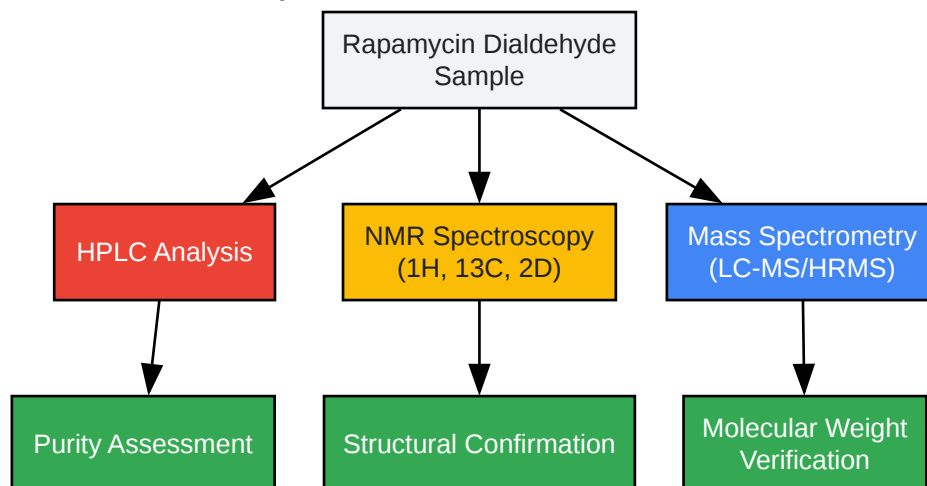
Procedure:

- Prepare a silica gel column packed in a suitable solvent system (e.g., hexanes:ethyl acetate gradient).
- Dissolve the crude **rapamycin dialdehyde** in a minimal amount of dichloromethane.
- Load the crude product onto the column.
- Elute the column with a gradient of ethyl acetate in hexanes (e.g., 10% to 50% ethyl acetate).
- Collect fractions and analyze by TLC or HPLC to identify those containing the pure product.
- Combine the pure fractions and evaporate the solvent under reduced pressure to yield purified **rapamycin dialdehyde**.

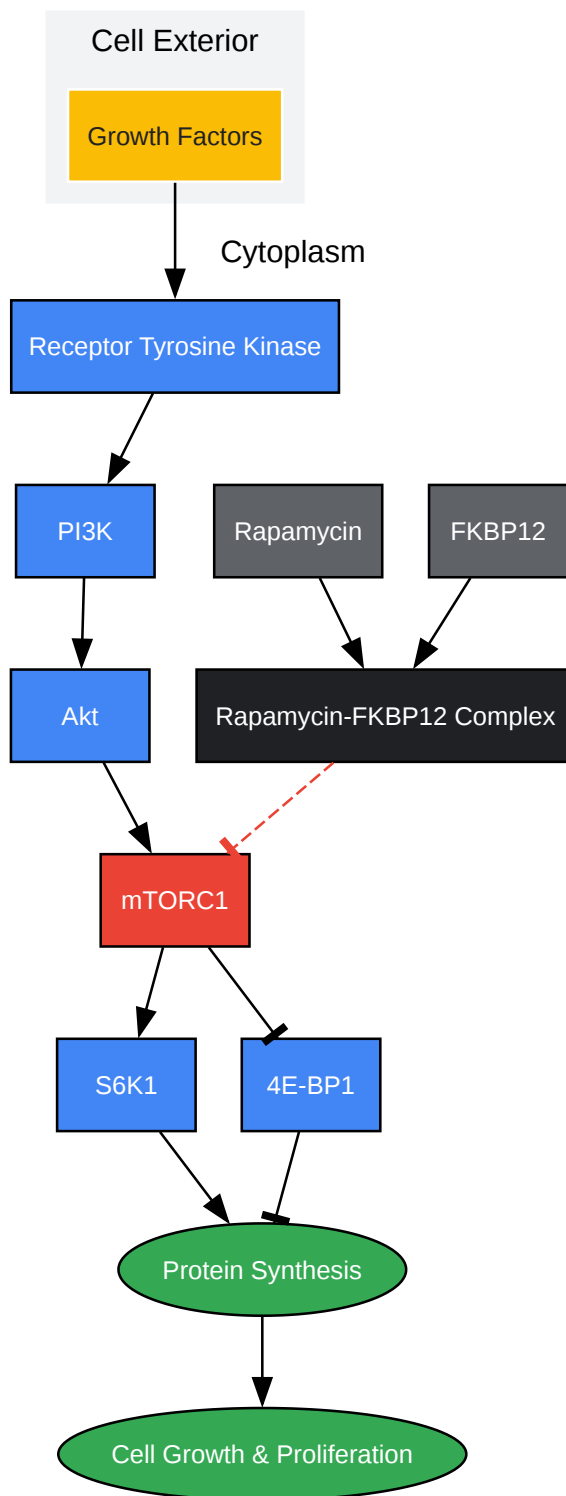
Synthesis and Purification Workflow



Analytical Characterization Workflow



Simplified mTORC1 Signaling Pathway

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